

Application Notes and Protocols for Clostripain in Primary Cell Culture Isolation

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Compound of Interest

Compound Name: *Clostripain*

Cat. No.: *B15569753*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing **clostripain** for the efficient isolation of primary cells from various tissues. **Clostripain**, a cysteine protease from *Clostridium histolyticum*, is a highly specific enzyme that preferentially cleaves at the C-terminus of arginine residues.[1] Its unique specificity makes it a valuable tool for tissue dissociation, particularly as a supplementary enzyme to collagenase, to enhance the yield and viability of isolated primary cells.[2]

Introduction to Clostripain

Clostripain is an endoproteinase that acts as a potent proteolytic enzyme.[3] It is often found as a component in crude collagenase preparations, contributing to their tissue dissociation efficacy. However, the use of purified **clostripain** in combination with purified collagenase allows for a more controlled and reproducible cell isolation process.[2] **Clostripain's** activity is dependent on the presence of reducing agents (e.g., dithiothreitol - DTT) and calcium ions.[1] It exists in an oxidized (native) and a reduced (activated) form, with the latter exhibiting significantly higher enzymatic activity.[3]

Key Characteristics of **Clostripain**:

- Source: *Clostridium histolyticum*[3]
- Enzyme Class: Cysteine Protease[2]

- Specificity: Cleaves peptide bonds at the carboxyl side of arginine residues.[3]
- Activation: Requires reducing agents (e.g., DTT, cysteine) and calcium ions.[1][3]
- Inhibition: Inhibited by oxidizing agents, sulfhydryl reactants, and chelating agents like EDTA.[4]

Advantages of Using Clostripain in Primary Cell Isolation

The addition of purified **clostripain** to the enzyme cocktail for tissue digestion offers several advantages:

- Increased Cell Yield: **Clostripain**'s proteolytic activity complements that of collagenase, leading to a more thorough digestion of the extracellular matrix and a significant increase in the number of isolated cells.[2][5]
- Improved Cell Viability and Functionality: By optimizing the digestion process, **clostripain** can help to reduce the mechanical stress on cells, resulting in higher viability and better preservation of cellular function post-isolation.[2][5]
- Enhanced Reproducibility: Using a defined concentration of purified **clostripain**, researchers can achieve more consistent and reproducible cell isolation outcomes compared to using crude collagenase preparations with variable **clostripain** content.[2]
- Reduced Digestion Time: The synergistic action of **clostripain** and collagenase can lead to a more rapid dissociation of tissue, shortening the overall isolation time.[2]

Quantitative Data Summary

The following tables summarize quantitative data from studies utilizing **clostripain** for the isolation of various primary cell types.

Table 1: Human Pancreatic Islet Isolation

| Parameter | Control (Collagenase + Thermolysin) | Clostripain Group (Collagenase + Thermolysin + Clostripain) | Reference |
|---------------------------------------|---|--|---------------------|
| Islet Equivalents (IEQ) / Pancreas | 254,765 | 391,565 | [2] |
| Purified Tissue Volume (μL) | 1,333 | 2,235 | [2] |
| IEQ / gram of Pancreas | 2,498 | 3,598 | [2] |
| Post-culture Overall Survival (%) | - | 74.5 ± 4.8% | [5] |
| Glucose Stimulation Index | 2.0 ± 0.12 (with Neutral Protease) | 3.16 ± 0.40 | [5] |

Table 2: General Guidelines for **Clostripain** Usage

| Parameter | Recommended Range | Notes | Reference |
|------------------------------------|---------------------|--|-----------------------------|
| Enzyme to Sample Protein Ratio | 1/20 to 1/100 (w/w) | Optimal ratio is tissue-dependent. | Worthington Biochemical |
| Incubation Temperature | 37°C | Standard for most mammalian tissues. | Worthington Biochemical |
| Incubation Time | 1 to several hours | Monitor tissue dissociation progress. | Worthington Biochemical |
| pH | 7.4 - 7.8 | Optimal for clostripain activity. | Worthington Biochemical |
| Calcium Concentration | 1 mM | Essential for enzyme activity. | Worthington Biochemical |
| DTT Concentration (for activation) | 2.5 mM | To protect from inactivation by oxidation. | Worthington Biochemical,[3] |

Experimental Protocols

General Protocol for Clostripain Activation and Use

This protocol provides a general guideline for preparing and using **clostripain** for primary cell isolation. Specific concentrations and incubation times should be optimized for each tissue type.

Materials:

- Purified **Clostripain** (lyophilized powder)
- Digestion Buffer (e.g., Hanks' Balanced Salt Solution - HBSS, with Ca²⁺ and Mg²⁺)
- Dithiothreitol (DTT)
- Collagenase (purified)

- Tissue sample
- Wash Buffer (e.g., HBSS without $\text{Ca}^{2+}/\text{Mg}^{2+}$)
- Culture medium with serum (to inactivate enzymes)

Procedure:

- Reconstitution of **Clostripain**:
 - Reconstitute the lyophilized **clostripain** powder in a suitable buffer (e.g., sterile water or digestion buffer) to a stock concentration of 1 mg/mL.
 - Aliquot the stock solution and store at -20°C for long-term storage. Avoid repeated freeze-thaw cycles.[\[4\]](#)
- Activation of **Clostripain**:
 - Immediately before use, dilute the **clostripain** stock solution to the desired working concentration in the digestion buffer.
 - To activate the enzyme, add DTT to a final concentration of 2.5 mM.[\[3\]](#)
 - Ensure the digestion buffer contains at least 1 mM calcium.
- Tissue Digestion:
 - Prepare the tissue by mincing it into small pieces (1-2 mm³).
 - Wash the tissue pieces several times with wash buffer to remove contaminants.
 - Incubate the tissue pieces in the digestion cocktail containing activated **clostripain** and collagenase at 37°C with gentle agitation.
 - Monitor the digestion process closely to determine the optimal incubation time.
- Cell Isolation:

- Once the tissue is sufficiently digested, stop the reaction by adding an equal volume of cold culture medium containing serum.
- Filter the cell suspension through a sterile cell strainer (e.g., 70-100 μ m) to remove undigested tissue.
- Centrifuge the cell suspension to pellet the cells.
- Wash the cell pellet with fresh culture medium.
- Resuspend the cells in the appropriate culture medium for downstream applications.

Protocol for Isolation of Human Pancreatic Islets

This protocol is adapted from a study demonstrating improved islet yield with the addition of **clostripain**.[\[2\]](#)

Enzyme Cocktail Preparation (per pancreas):

- 1 vial of Collagenase (e.g., 2243 Wünsch U)
- 1/2 vial of Thermolysin (e.g., 1.49 million neutral protease U)
- 1/3 vial of non-activated **Clostripain** (e.g., 141 BAEE U)

Procedure:

- Perfuse the pancreas with the enzyme cocktail.
- Digest the pancreas at 37°C.
- Isolate the islets using standard density gradient centrifugation methods.
- Culture the isolated islets in a suitable medium.

Protocol for Isolation of Adult Rat Cardiomyocytes

This protocol highlights the use of collagenase with higher **clostripain** activity for successful cardiomyocyte isolation.[\[6\]](#)[\[7\]](#)

Enzyme Solution:

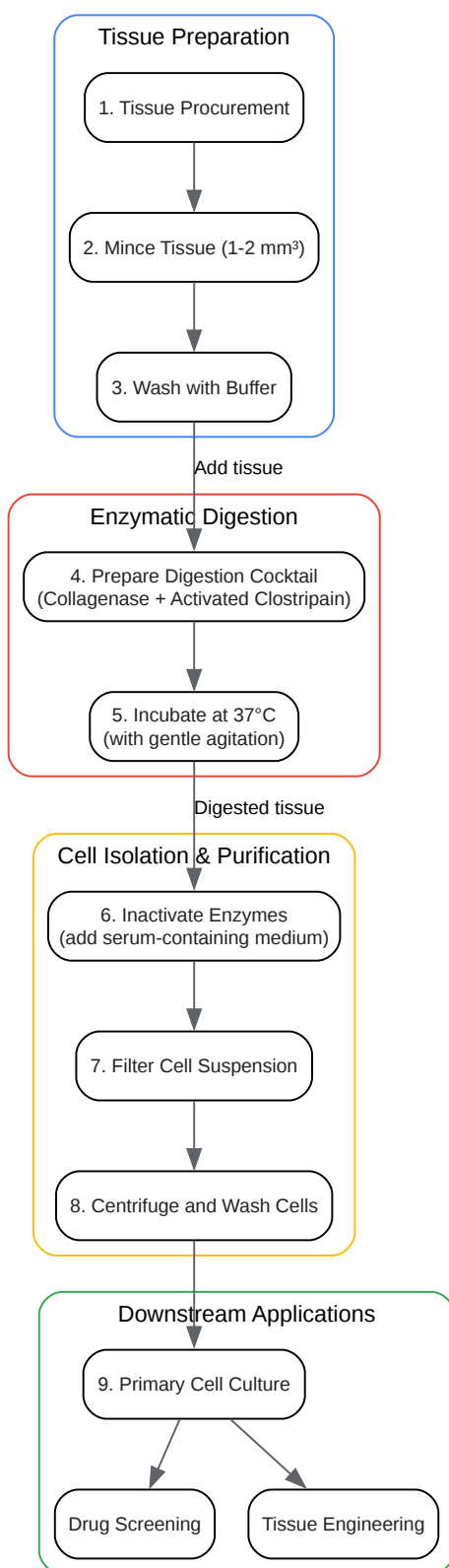
- Collagenase Type II (selected for higher **clostripain** activity)
- Hyaluronidase
- Perfusion buffer (e.g., Krebs-Henseleit Buffer)

Procedure:

- Perfuse the heart with a calcium-free buffer to wash out the blood.
- Switch to a perfusion buffer containing the enzyme solution.
- Digest the heart at 37°C until the tissue is soft.
- Mince the digested heart tissue and gently triturate to release the cardiomyocytes.
- Filter the cell suspension and purify the cardiomyocytes by gravity sedimentation.

Visualizations

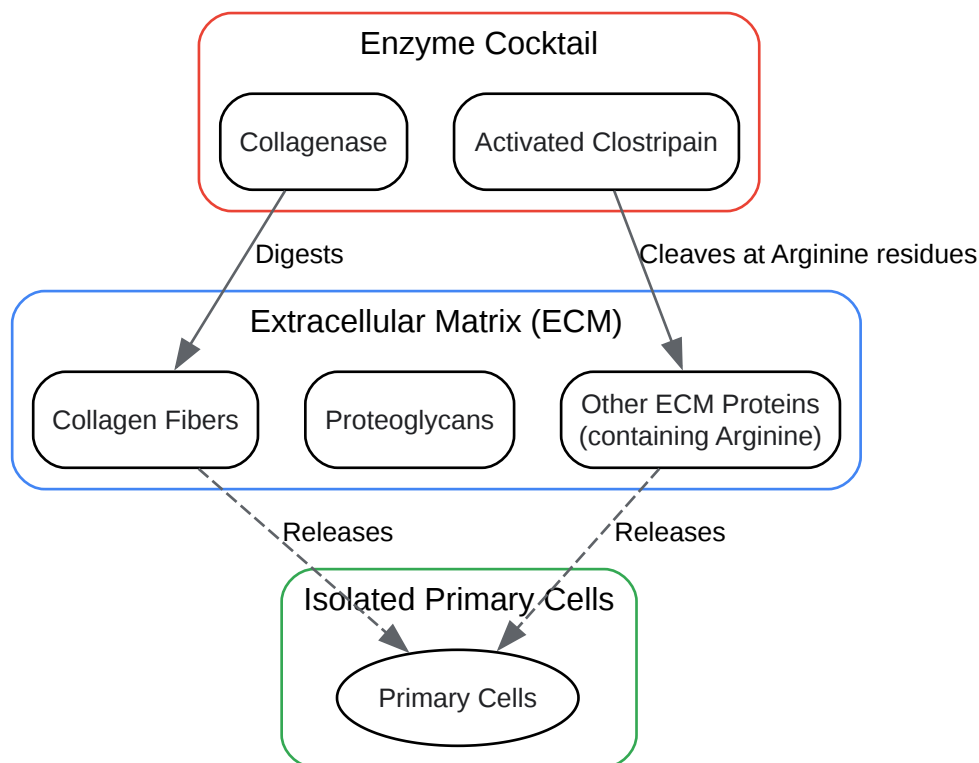
Experimental Workflow for Primary Cell Isolation using Clostripain



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Caption: Experimental workflow for primary cell isolation using **clostripain**.

Mechanism of Action of Clostripain in Tissue Dissociation



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References

- 1. Clostripain (Endoproteinase-Arg-C) | Worthington Biochemical [worthington-biochem.com]
- 2. Clostripain, the Missing Link in the Enzyme Blend for Efficient Human Islet Isolation - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Clostripain NB - Nordmark Pharma GmbH [nordmark-pharma.de]
- 4. nordmark-pharma.de [nordmark-pharma.de]

- 5. Comparison of Clostripain and Neutral Protease as Supplementary Enzymes for Human Islet Isolation - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Protocol for Isolation of Viable Adult Rat Cardiomyocytes with High Yield - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Methods in Cardiomyocyte Isolation, Culture, and Gene Transfer - PMC [pmc.ncbi.nlm.nih.gov]
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